

In-Depth Technical Guide to the Safety Data Sheet of Chemosol B8

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Compound of Interest

Compound Name: Chemosol

Cat. No.: B1237139

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This technical guide provides a comprehensive analysis of the safety data sheet (SDS) for **Chemosol B8**, a chemical agent utilized for microbiological control. The information is intended for researchers, scientists, and professionals in drug development who handle this substance. This guide synthesizes available data on **Chemosol B8** and its hazardous components, presenting it in a structured format with quantitative data tables, generalized experimental methodologies, and visual diagrams to ensure clarity and promote safe handling practices.

Product Identification and Composition

Chemosol B8 is identified as a microbiological control agent. Its hazardous nature is primarily attributed to its composition, which includes Piperazine-N,N'-bis(2-ethanesulfonic acid) (PIPES) and Sodium Hydroxide.

Component	CAS Number	Percentage in Chemosol B8
Piperazine-N,N'-bis(2-ethanesulfonic acid) (PIPES)	5625-37-6	16.2%
Sodium Hydroxide	1310-73-2	4.5%
Other non-hazardous components	Not Applicable	79.3%

Hazard Identification and Classification

Chemosol B8 is classified as a hazardous substance, primarily causing severe skin burns and eye damage. The signal word for this product is "Danger".

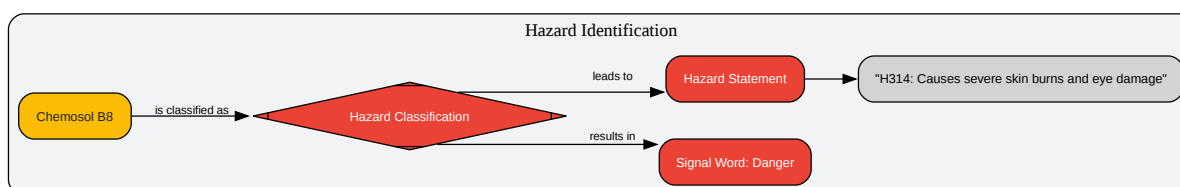
Hazard Statement:

- H314: Causes severe skin burns and eye damage.

The primary routes of exposure and their effects are detailed below:

- Skin Contact: Causes severe burns.
- Eye Contact: Causes serious and potentially permanent eye damage, which could lead to blindness.
- Ingestion: Causes burns to the digestive tract.
- Inhalation: May cause irritation to the respiratory system, and prolonged inhalation may be harmful.

It is important to note that **Chemosol B8** is not classified as a respiratory or skin sensitizer and is not considered to be carcinogenic, mutagenic, or genotoxic by IARC, ACGIH, NTP, or OSHA.



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Caption: Hazard Identification Workflow for **Chemosol B8**.

Physical and Chemical Properties

The Safety Data Sheet for **Chemosol B8** itself provides limited quantitative physical and chemical data. To offer a more comprehensive overview, the properties of its hazardous components, PIPES and Sodium Hydroxide, are provided below.

Chemosol B8

Property	Value
Physical State	Liquid
Color	Clear colorless or nearly colorless
Odor	Not available
pH	11 (estimated)
Boiling Point	Not available
Melting Point	Not available
Flash Point	Not available
Solubility	Not available

PIPES (Piperazine-N,N'-bis(2-ethanesulfonic acid))

Property	Value
Molecular Formula	C ₈ H ₁₈ N ₂ O ₆ S ₂
Molecular Weight	302.37 g/mol
Appearance	White crystalline powder
Melting Point	Decomposes above 300 °C
Boiling Point	499.21°C[1]
Density	1.51 g/cm ³ [1]
Solubility in Water	Low (~1 g/L at 100 °C); soluble in NaOH solutions
pKa (at 25°C)	pKa ₁ = 2.67, pKa ₂ = 6.76

Sodium Hydroxide

Property	Value
Molecular Formula	NaOH
Molecular Weight	40.00 g/mol
Appearance	White, deliquescent solid (pellets, flakes, or beads)
Melting Point	318 °C
Boiling Point	1388 °C
Density	2.13 g/cm ³
Solubility in Water	Highly soluble
pH	Highly alkaline (basic) in solution

Toxicological Information

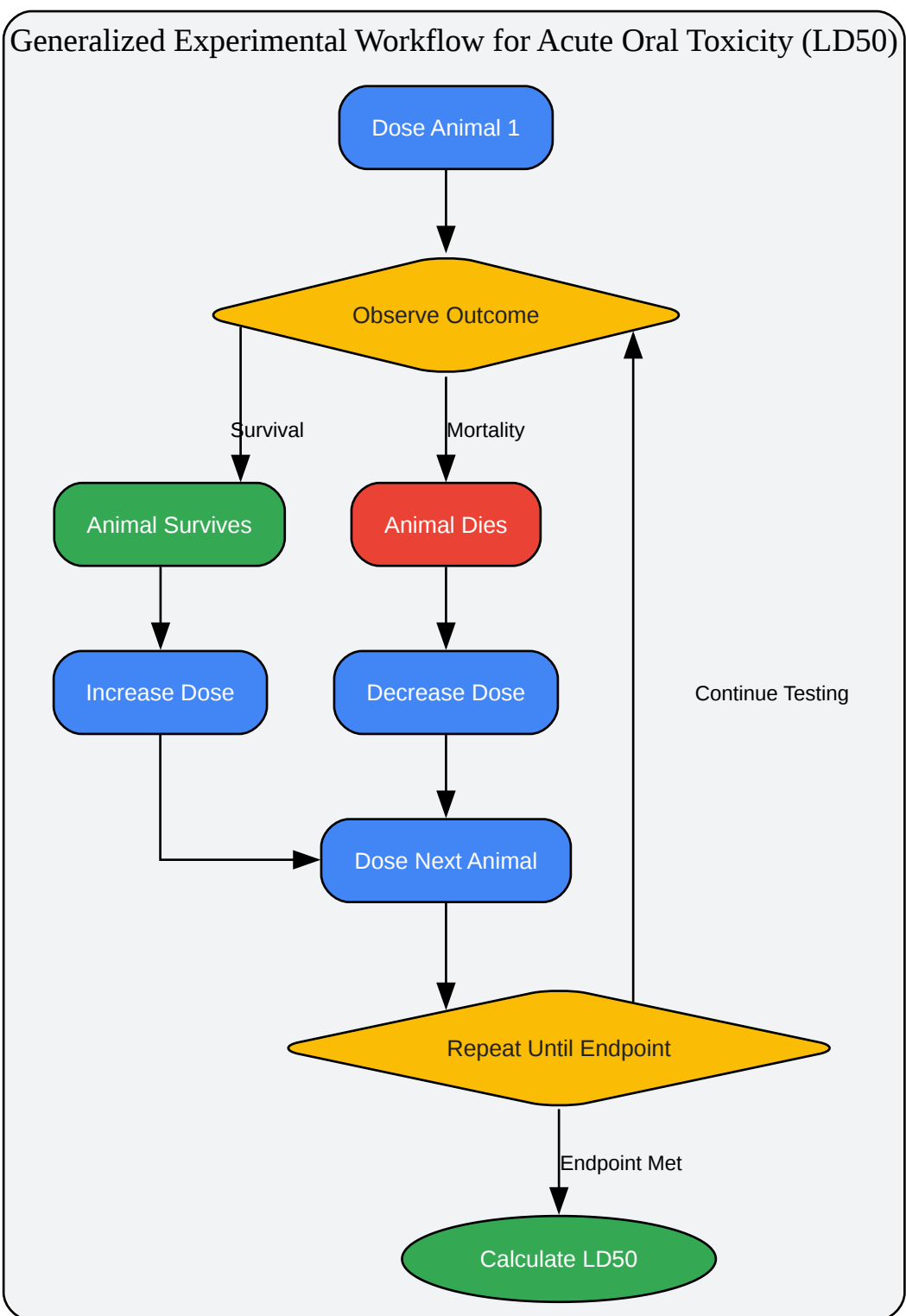
Detailed toxicological data for the **Chemosol B8** mixture is largely unavailable. The toxicity of the product is inferred from the properties of its components, primarily Sodium Hydroxide.

Substance	Test	Route	Species	Value
Sodium Hydroxide	LD50	Oral	Rabbit	140 - 340 mg/kg[2]
Sodium Hydroxide	LD50	Dermal	Rabbit	1350 mg/kg[2]

Experimental Protocols

The Safety Data Sheets for **Chemosol B8** and its components do not provide detailed experimental protocols for the determination of their physicochemical and toxicological properties. Such studies are typically conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Methodology for Acute Oral Toxicity (LD50): A typical acute oral toxicity study, such as the one referenced for Sodium Hydroxide in rabbits, would generally follow a procedure similar to OECD Guideline 425 (Up-and-Down Procedure). In such a study, a single animal is dosed with the test substance. If the animal survives, the next animal is given a higher dose; if it dies, the next is given a lower dose. This continues until a predetermined number of animals have been tested, allowing for the calculation of the LD50 value, which is the statistically estimated dose that would be lethal to 50% of the tested population. The study referenced for Sodium Hydroxide involved administering a 1-10% solution to rabbits and observing the outcomes.[3]



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Caption: Generalized workflow for an Up-and-Down acute oral toxicity study.

Safe Handling and Emergency Procedures

Due to the corrosive nature of **Chemosol B8**, strict adherence to safety protocols is mandatory to prevent exposure and injury.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Chemosol B8**:

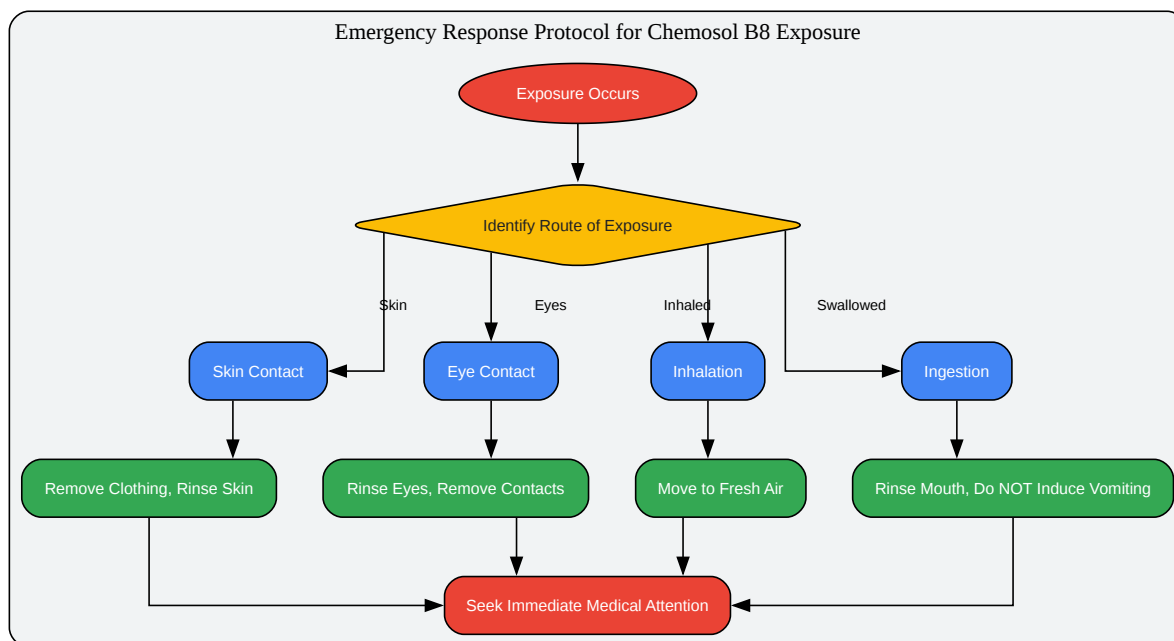
- **Eye/Face Protection:** Safety glasses with side shields or goggles. A face shield is also recommended.
- **Skin Protection:** Protective gloves (Nitrile is specified in the SDS), and suitable protective clothing to prevent skin contact.
- **Respiratory Protection:** Generally not required with good general ventilation. However, if vapors or mists are generated, appropriate respiratory protection should be used.

An emergency eye wash fountain and quick drench shower must be readily available in the immediate work area.

First Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately:

- **If on Skin:** Immediately take off all contaminated clothing. Rinse the skin with plenty of water/shower.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- **If Inhaled:** Remove the person to fresh air and keep comfortable for breathing.
- **If Swallowed:** Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.



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Caption: Decision-making flow for first aid response to **Chemosol B8** exposure.

Stability and Reactivity

Chemosol B8 is stable under normal conditions of use, storage, and transport. It is important to avoid contact with strong acids, as this may cause a reaction. No hazardous decomposition products are known.

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations. Waste from this product may be considered hazardous.

This guide provides a detailed overview based on available Safety Data Sheet information. It is crucial for all personnel handling **Chemosol B8** to read and understand the full SDS for the product before use. Always prioritize safety and adhere to all recommended precautions.

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References

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